

Diethylene Glycol Divinyl Ether (CAS 764-99-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylene glycol divinyl ether

Cat. No.: B1630515

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Abstract

This technical guide provides an in-depth overview of **Diethylene Glycol Divinyl Ether** (DEGDVE), a versatile monomer with the CAS number 764-99-8. DEGDVE is a colorless, viscous liquid primarily utilized as a reactive diluent and crosslinking agent in the formulation of polymers and resins.[1] Its bifunctional nature, owing to the two vinyl ether groups, allows for rapid polymerization, making it a critical component in applications such as UV-curable coatings, inks, adhesives, and sealants.[2] This document details the physicochemical properties, synthesis, polymerization mechanisms, key applications, and safety and handling protocols for DEGDVE, serving as a comprehensive resource for professionals in research, development, and formulation.

Physicochemical Properties

Diethylene glycol divinyl ether is characterized by its low volatility and high boiling point, which enhances its stability during chemical reactions.[1] It is soluble in many organic solvents and exhibits limited solubility in water.[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O ₃	[3]
Molecular Weight	158.19 g/mol	[4]
CAS Number	764-99-8	[1]
Appearance	Colorless to pale yellow, clear liquid	[5]
Boiling Point	198-199 °C (at 1013.25 hPa)	[6][7]
Melting Point	-21 °C	[5]
Density	0.968 g/mL (at 25 °C)	[6][7]
Refractive Index (n _{20/D})	1.446	[6]
Flash Point	71 °C (closed cup)	[6][8]
Vapor Pressure	0.17 hPa (at 20 °C)	
Water Solubility	14 g/L (at 20 °C)	
log Pow	1.8 (at 23 °C)	

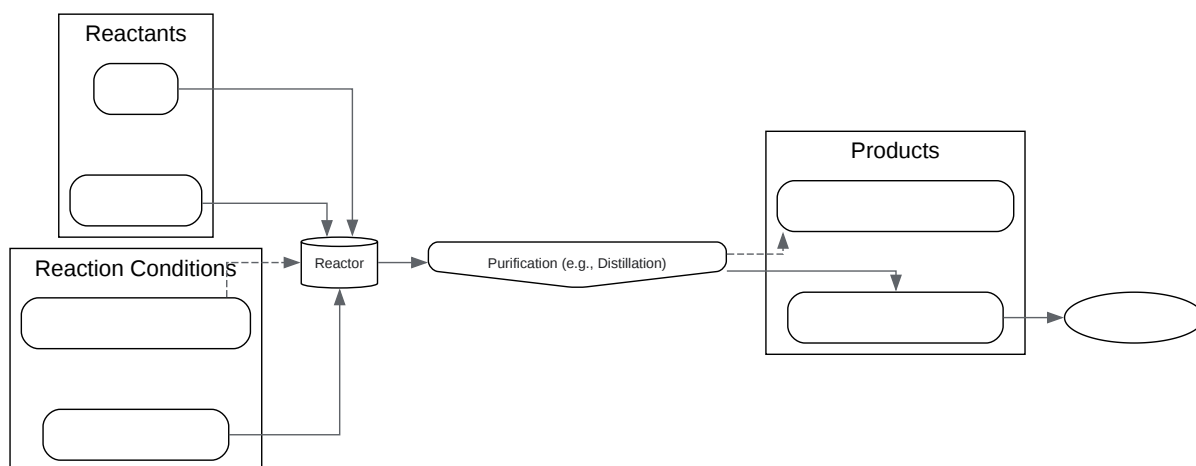
Synthesis

The industrial synthesis of **diethylene glycol divinyl ether** is primarily achieved through the base-catalyzed reaction of diethylene glycol with acetylene.[2][9] This process, known as vinylation, is typically conducted under elevated temperature and pressure.

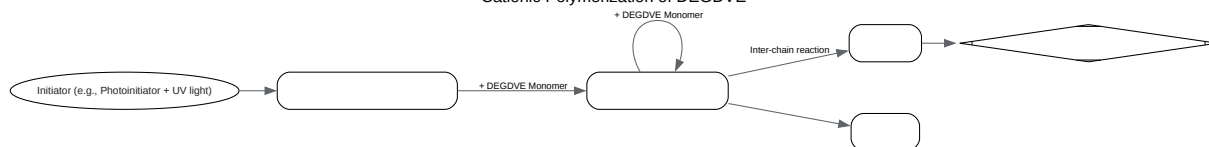
Synthesis Reaction Workflow

The following diagram illustrates the general workflow for the synthesis of DEGDVE.

Synthesis of Diethylene Glycol Divinyl Ether



Cationic Polymerization of DEGDVE



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